

Characterization of 3-Methoxybenzenesulfonyl Chloride Derivatives: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: 3-Methoxybenzenesulfonyl chloride

CAS No.: 10130-74-2

Cat. No.: B155215

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For researchers, scientists, and drug development professionals, this guide provides a comprehensive comparison of **3-methoxybenzenesulfonyl chloride** derivatives, focusing on their characterization and performance as enzyme inhibitors. The information presented is supported by experimental data and detailed protocols to aid in the evaluation and selection of these compounds for therapeutic development.

Derivatives of **3-methoxybenzenesulfonyl chloride** are a significant class of compounds in medicinal chemistry, primarily recognized for their role in the synthesis of sulfonamides. The sulfonamide functional group is a key pharmacophore in a variety of therapeutic agents, including antibacterial drugs and enzyme inhibitors. The methoxy group at the 3-position of the benzene ring influences the electronic properties of the molecule, which can modulate the biological activity and pharmacokinetic properties of its derivatives. This guide focuses on the characterization of these derivatives as potent inhibitors of carbonic anhydrases (CAs), a family of metalloenzymes involved in various physiological processes.

Comparative Analysis of Carbonic Anhydrase Inhibition

The inhibitory potential of a series of N-substituted 3-methoxybenzenesulfonamides against various human carbonic anhydrase (hCA) isoforms is summarized below. The data highlights the structure-activity relationship (SAR), indicating how different substituents on the sulfonamide nitrogen affect the inhibitory potency and selectivity.

Compound ID	Substituent (R) on Sulfonamide	Target Enzyme	Inhibition Constant (K _i) (nM)
1	4-(2-hydroxy-3-methoxybenzyl)amino	12-Lipoxygenase	Potent (specific value not provided in abstract)[1]
2	Pyrazole-based moieties	hCA II	240 ± 180[2]
hCA IX	150 ± 70[2]		
hCA XII	120 ± 70[2]		
3	Isatin-linked moieties	hCA I	435.8 (for compound 9c)[3]
hCA IX	60.5 - 95.6 (for various derivatives)[3]		
hCA XII	84.5 (for compound 9p)[3]		
4	Quinoline-3-carboxylate moieties	hCA I	966 - 9091[4]
hCA II	83 - 3594[4]		

Experimental Protocols

A detailed methodology for a key experiment is provided below to facilitate the replication and validation of the presented data.

Carbonic Anhydrase Inhibition Assay

This assay is used to determine the inhibitory potency of compounds against carbonic anhydrase activity.

Materials:

- Purified human carbonic anhydrase (hCA) isoforms (e.g., hCA I, II, IX, XII)
- 3-Methoxybenzenesulfonamide derivatives (test compounds)
- 4-Nitrophenyl acetate (NPA) as the substrate
- Tris-HCl buffer (pH 7.4)
- 96-well microplates
- Microplate reader

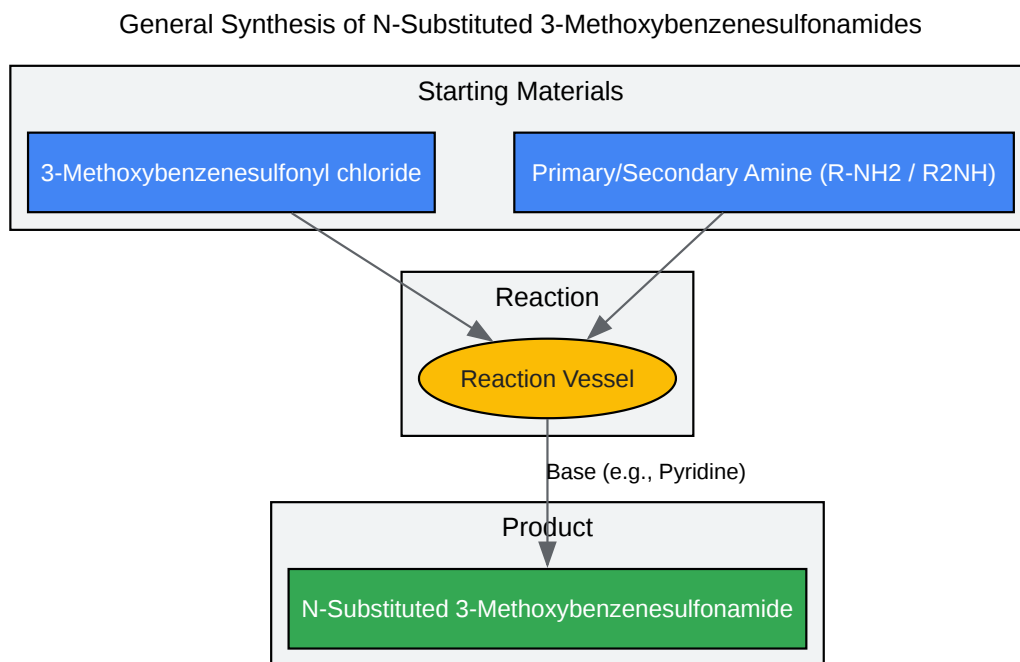
Procedure:

- Preparation of Reagents:
 - Prepare a stock solution of the test compound in a suitable solvent (e.g., DMSO).
 - Prepare a series of dilutions of the test compound in the assay buffer.
 - Prepare a solution of the hCA enzyme in the assay buffer.
 - Prepare a solution of the substrate (NPA) in a suitable solvent that is miscible with the aqueous buffer.
- Assay Protocol:
 - To each well of a 96-well microplate, add a defined amount of the hCA enzyme solution.
 - Add the test compound solution at various concentrations to the respective wells. Include a control well with no inhibitor.

- Incubate the enzyme and inhibitor mixture at a controlled temperature for a specified period to allow for binding.
- Initiate the enzymatic reaction by adding the NPA substrate solution to all wells.
- Immediately monitor the change in absorbance at a specific wavelength (typically 400 nm) over time using a microplate reader. The hydrolysis of NPA by CA produces 4-nitrophenol, which is a colored product.
- Data Analysis:
 - Calculate the initial velocity of the reaction for each concentration of the inhibitor.
 - Plot the percentage of enzyme inhibition against the logarithm of the inhibitor concentration.
 - Determine the IC₅₀ value, which is the concentration of the inhibitor that causes 50% inhibition of the enzyme activity, by fitting the data to a suitable dose-response curve.
 - The inhibition constant (K_i) can be calculated from the IC₅₀ value using the Cheng-Prusoff equation, provided the substrate concentration and the Michaelis constant (K_m) are known.

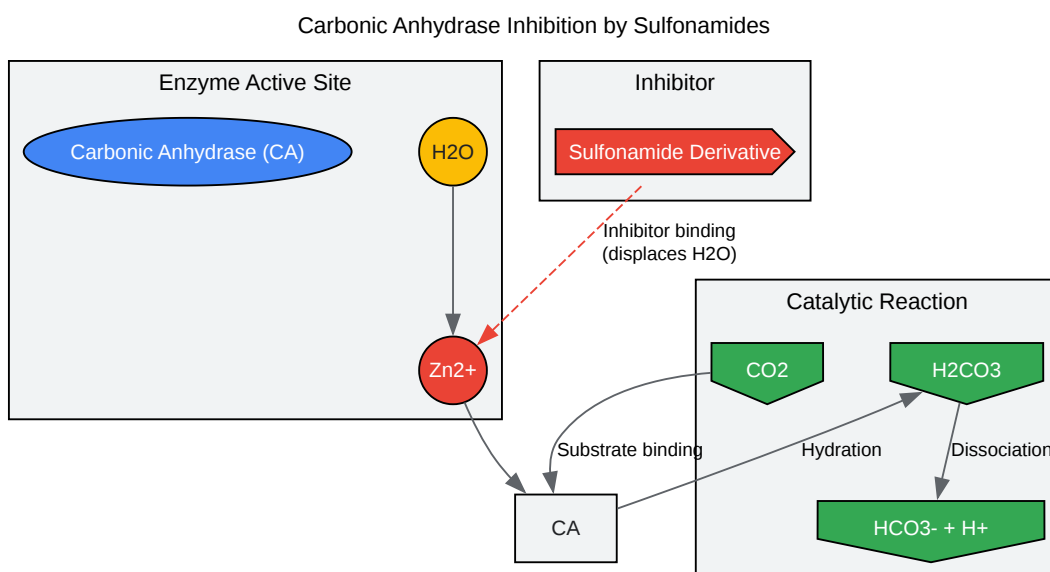
Visualizing Synthesis and Biological Interactions

To better understand the processes involved in the development and action of these compounds, the following diagrams illustrate the general synthetic workflow and a key biological pathway.



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Caption: Synthetic workflow for N-substituted 3-methoxybenzenesulfonamides.



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Caption: Mechanism of carbonic anhydrase inhibition by sulfonamide derivatives.

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References

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- [4. researchgate.net \[researchgate.net\]](#)
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